

# In-depth Technical Guide: CAS Number 59413-34-2 (Potassium Dimethylphenylsilanolate)

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: This document aims to provide a comprehensive overview of the publicly available scientific and technical information regarding CAS number 59413-34-2, identified as **Potassium Dimethylphenylsilanolate**. Following an extensive literature search, it has been determined that this compound is primarily documented as a chemical reagent and intermediate in organic synthesis. There is a significant lack of published data concerning its biological activity, pharmacological properties, mechanism of action, and associated signaling pathways. Therefore, this guide focuses on its chemical properties and synthetic applications, as the information required for a detailed biological and pharmacological whitepaper is not available in the current scientific literature.

## **Chemical Identity and Physicochemical Properties**

**Potassium dimethylphenylsilanolate** is an organosilicon compound with the chemical formula C8H11KOSi. It is the potassium salt of dimethylphenylsilanol.

Table 1: Chemical Identifiers and Names



Identifier	Value	
CAS Number	59413-34-2	
Chemical Name	Potassium dimethylphenylsilanolate	
Synonyms	Einecs 261-750-4, Dimethyl(potassiooxy)phenylsilane, Potassium phenyldimethylsilanolate, Silanol, dimethylphenyl-, potassium salt	
Molecular Formula	C8H11KOSi	
InChI	InChI=1/C8H11OSi.K/c1-10(2,9)8-6-4-3-5-7-8;/h3-7H,1-2H3;/q-1;+1	

Table 2: Physicochemical Properties

Property	Value	Source
Molar Mass	190.356 g/mol	[1]
Boiling Point	203.8°C at 760 mmHg	[1]
Flash Point	77°C	[1]
Vapor Pressure	0.166 mmHg at 25°C	[1]

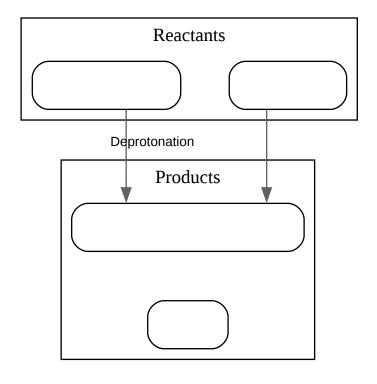
## **Synthesis and Reactivity**

While specific, detailed experimental protocols for the synthesis of **Potassium Dimethylphenylsilanolate** are not readily available in peer-reviewed journals, its formation can be inferred from the general chemistry of silanols. Silanols (R3SiOH) are known to react with strong bases, such as potassium hydroxide or potassium metal, to form the corresponding silanolates.

A plausible synthetic route would involve the deprotonation of dimethylphenylsilanol with a suitable potassium base.

Diagram 1: Plausible Synthesis of Potassium Dimethylphenylsilanolate





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Caption: General reaction scheme for the formation of **Potassium Dimethylphenylsilanolate**.

The dimethylphenylsilanolate anion is a nucleophile and can participate in various organic reactions. Organosilanolates, in general, are utilized in cross-coupling reactions and as catalysts in organic synthesis.

# **Applications in Synthesis**

Based on the available information, **Potassium Dimethylphenylsilanolate** is used in the field of organic and materials synthesis. Organosilicon compounds, including silanolates, are recognized for their role as versatile reagents and intermediates.

Their applications can include:

 Precursors for Silicone Polymers: Silanolates can serve as initiators or monomers in the synthesis of polysiloxanes (silicones), which have widespread applications in materials science and medicine.



- Reagents in Organic Synthesis: The nucleophilic nature of the silanolate oxygen can be exploited in various substitution and coupling reactions.
- Catalysis: While not explicitly documented for this specific compound, similar metal silanolates can act as catalysts in a range of chemical transformations.

# **Biological Activity and Toxicological Information**

An exhaustive search of scientific databases and literature reveals a lack of information on the biological activity of **Potassium Dimethylphenylsilanolate**. There are no published studies detailing its pharmacological effects, mechanism of action, or interactions with biological systems. Similarly, comprehensive toxicological data is not available.

The absence of such information strongly suggests that this compound has not been a subject of investigation for pharmaceutical or medicinal applications. For any research or handling of this compound, it is imperative to adhere to standard laboratory safety protocols for chemical reagents of unknown toxicity.

### Conclusion

Potassium Dimethylphenylsilanolate (CAS 59413-34-2) is a chemical compound with defined physicochemical properties, primarily utilized as a reagent or intermediate in chemical synthesis. The current body of scientific literature does not contain information regarding its biological activity, pharmacological properties, or any potential therapeutic applications. Therefore, for professionals in drug development and life sciences research, this compound should be regarded as a chemical intermediate rather than a bioactive molecule. Any future investigation into its biological effects would represent a novel area of research.

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## References

1. potassium dimethylphenylsilanolate | 59413-34-2 [amp.chemicalbook.com]



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